

A Comparative Study: 2-Methyl-8-quinolinecarboxaldehyde and 8-quinolinecarboxaldehyde

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Compound of Interest

Compound Name: 2-Methyl-8-quinolinecarboxaldehyde

Cat. No.: B8589487

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A comprehensive analysis of the synthesis, physicochemical properties, and biological activities of **2-Methyl-8-quinolinecarboxaldehyde** and its parent compound, 8-quinolinecarboxaldehyde, for researchers and professionals in drug development.

This guide provides a detailed comparison of **2-Methyl-8-quinolinecarboxaldehyde** and 8-quinolinecarboxaldehyde, offering insights into their chemical characteristics, synthesis, and potential applications. The introduction of a methyl group at the 2-position of the quinoline ring significantly influences the molecule's properties and reactivity, aspects that are critically evaluated herein with supporting experimental data.

Physicochemical Properties

A summary of the key physicochemical properties of both compounds is presented below. The data for **2-Methyl-8-quinolinecarboxaldehyde** is primarily estimated based on the properties of its close derivatives and related computational models due to the limited availability of direct experimental values.

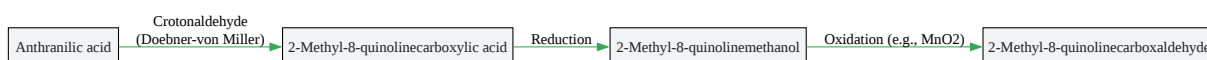
Property	2-Methyl-8-quinolinecarboxaldehyde	8-quinolinecarboxaldehyde
Molecular Formula	C ₁₁ H ₉ NO	C ₁₀ H ₇ NO
Molecular Weight	171.19 g/mol	157.17 g/mol
Melting Point	Not available	95-96 °C
Boiling Point	Not available	314.3 ± 15.0 °C (Predicted)
Appearance	Not available	Yellow liquid or light orange to yellow to green powder
Solubility	Insoluble in water (Predicted)	Insoluble in water

Synthesis and Reactivity

8-quinolinecarboxaldehyde is commonly synthesized through the oxidation of 8-methylquinoline or the reduction of 8-quinolinecarboxylic acid. The aldehyde group at the 8-position is reactive and readily participates in condensation reactions, particularly with amines, to form Schiff bases. These Schiff bases are valuable ligands in coordination chemistry, forming stable complexes with various transition metals.

2-Methyl-8-quinolinecarboxaldehyde, on the other hand, presents a more challenging synthetic target. A direct, high-yield synthesis protocol is not readily available in the literature. However, a plausible route involves the multi-step synthesis of 2-methyl-8-quinolinecarboxylic acid, followed by its reduction to the corresponding alcohol, and subsequent oxidation to the aldehyde. The presence of the methyl group at the 2-position, adjacent to the nitrogen atom, sterically hinders the quinoline nitrogen, which can affect its coordination properties and the reactivity of the aldehyde group.

The Doebner-von Miller reaction provides a method for synthesizing 2-alkyl-8-quinoline carboxylic acids, which can serve as precursors to **2-Methyl-8-quinolinecarboxaldehyde**.



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Caption: Plausible synthetic pathway for **2-Methyl-8-quinolinecarboxaldehyde**.

Experimental Protocols

Synthesis of 2-Methyl-8-quinolinecarboxylic Acid (Precursor to 2-Methyl-8-quinolinecarboxaldehyde)

This protocol is adapted from the improved Doebner-von Miller reaction.

Materials:

- Anthranilic acid
- Crotonaldehyde
- Phase transfer catalyst (e.g., 5 mol%)
- Two-phase solvent system (e.g., water/toluene)

Procedure:

- Dissolve anthranilic acid in the aqueous phase of the solvent system.
- Add the phase transfer catalyst.
- Slowly add crotonaldehyde to the reaction mixture under vigorous stirring.
- Heat the reaction mixture and monitor its progress by thin-layer chromatography.
- Upon completion, separate the organic phase and wash it with brine.
- Dry the organic phase over anhydrous sodium sulfate and concentrate it under reduced pressure.
- Purify the crude product by recrystallization to obtain 2-methyl-8-quinolinecarboxylic acid.

Synthesis of 8-quinolinecarboxaldehyde

A general method for the synthesis of 8-quinolinecarboxaldehyde involves the oxidation of 8-methylquinoline.

Materials:

- 8-Methylquinoline
- Oxidizing agent (e.g., selenium dioxide)
- Solvent (e.g., dioxane)

Procedure:

- Dissolve 8-methylquinoline in the solvent.
- Add the oxidizing agent to the solution.
- Reflux the mixture and monitor the reaction by TLC.
- After completion, cool the reaction mixture and filter to remove any solid byproducts.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography to yield 8-quinolinecarboxaldehyde.

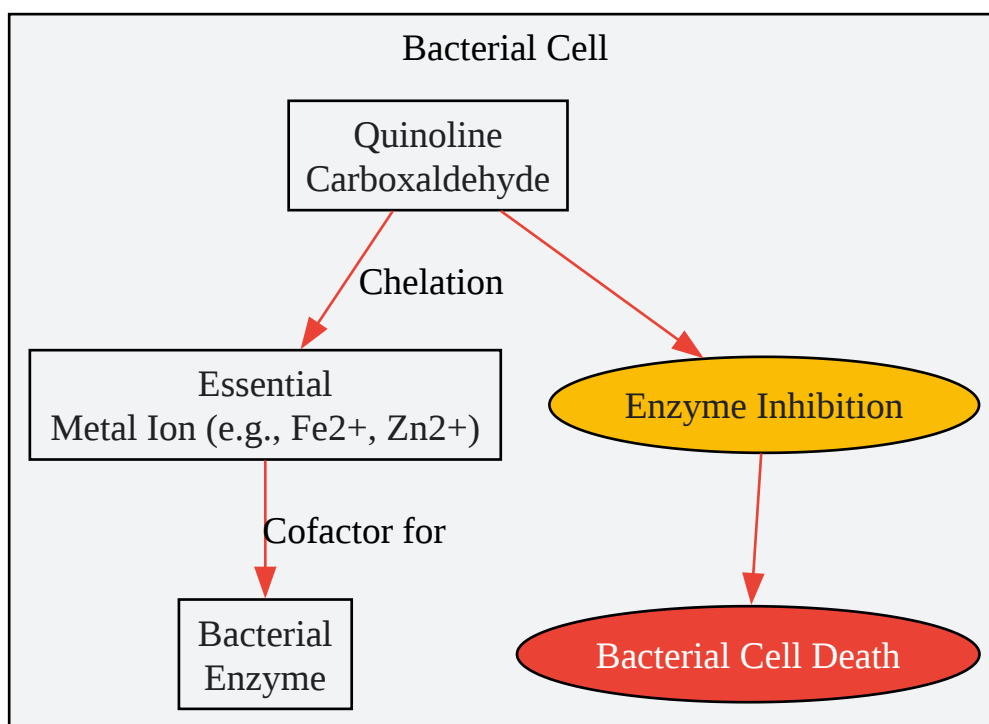
Biological Activity

Quinoline and its derivatives are known to possess a wide range of biological activities, including antimicrobial, antifungal, and anticancer properties. The biological activity is often attributed to the ability of the quinoline nucleus to intercalate into DNA and to chelate metal ions essential for cellular processes.

While direct comparative studies with quantitative data for **2-Methyl-8-quinolinecarboxaldehyde** and 8-quinolinecarboxaldehyde are limited, studies on related substituted quinolines provide some insights. The introduction of a methyl group can influence the lipophilicity and steric profile of the molecule, potentially affecting its interaction with biological targets.

For instance, studies on 8-hydroxyquinoline derivatives have shown that substitutions on the quinoline ring can modulate their antimicrobial and cytotoxic effects. A study on 2-styryl-8-hydroxy quinolines demonstrated that the presence of a hydroxyl group at the C-8 position is relevant for cytotoxicity against HeLa cervical cancer cells.[1] Another study on 2-methyl-1,2,3,4-tetrahydroquinoline derivatives showed selective anticancer activity, with the substitution pattern influencing the cytotoxic effects against different cancer cell lines.[2]

The antimicrobial activity of 8-quinolinol and its derivatives has been well-documented.[3][4] The mechanism is often linked to their ability to chelate metal ions. It is plausible that both **2-Methyl-8-quinolinecarboxaldehyde** and 8-quinolinecarboxaldehyde exhibit some level of antimicrobial activity, although the extent of this activity may differ due to the presence of the methyl group.



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Caption: Postulated mechanism of antimicrobial action for quinoline carboxaldehydes.

Conclusion

Both **2-Methyl-8-quinolinecarboxaldehyde** and 8-quinolinecarboxaldehyde are valuable compounds with potential applications in medicinal chemistry and materials science. 8-quinolinecarboxaldehyde is more readily accessible synthetically and its reactivity is well-characterized. The introduction of a methyl group in **2-Methyl-8-quinolinecarboxaldehyde** is expected to alter its steric and electronic properties, which could lead to different biological activities and coordination chemistry. Further research is warranted to fully elucidate the synthesis, properties, and biological profile of **2-Methyl-8-quinolinecarboxaldehyde** to enable a more direct and comprehensive comparison with its parent compound. This would open up new avenues for the design of novel quinoline-based therapeutic agents and functional materials.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Substituted 2-arylquinoline and 2-methyl-1,2,3,4-tetrahydroquinoline derivatives with selective anticancer activity: synthesis, structure–activity relationships, and molecular modelling insights - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. Antimicrobial activity of 8-quinolinol, its salts with salicylic acid and 3-hydroxy-2-naphthoic acid, and the respective copper (II) chelates in liquid culture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Antimicrobial Activity of 8-Hydroxyquinoline and Transition Metal Complexes [imrpress.com]
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